

Diisopropylethylamine trihydrofluoride chemical properties

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Compound of Interest

Compound Name: *Diisopropylethylamine trihydrofluoride*

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Diisopropylethylamine Trihydrofluoride: A Technical Guide

Introduction

Diisopropylethylamine trihydrofluoride (DIPEA·3HF) is a widely utilized reagent in organic synthesis, primarily recognized for its role as a fluorinating agent and a non-nucleophilic base. [1] This compound, a salt derived from diisopropylethylamine (Hünig's base) and hydrofluoric acid, offers a convenient and effective source of nucleophilic fluoride ions for a variety of chemical transformations. [2][3] Its applications are particularly prominent in the pharmaceutical and agrochemical industries, where the introduction of fluorine atoms into organic molecules can significantly modulate their biological properties, such as metabolic stability and bioavailability. [3] This guide provides a comprehensive overview of the chemical properties, applications, and handling protocols for **diisopropylethylamine trihydrofluoride**, tailored for professionals in chemical research and drug development.

Core Chemical and Physical Properties

Diisopropylethylamine trihydrofluoride is typically a colorless to pale yellow liquid under standard conditions. [4][5] It is soluble in many common organic solvents, including dichloromethane and chloroform, but has limited solubility in water. [4][6] The key physical and chemical properties are summarized in the table below.

| Property | Value |
|-------------------|--|
| CAS Number | 131600-43-6 |
| Molecular Formula | C ₈ H ₂₂ F ₃ N |
| Molecular Weight | 189.26 g/mol [2] |
| Appearance | Clear colorless to yellow-brown liquid[6] |
| Boiling Point | 93-95 °C @ 4 mmHg[7] |
| Density | 0.965 g/mL at 25 °C[5] |
| Vapor Pressure | 11.6 mmHg at 25 °C[6] |
| Flash Point | 40.5 °C[7] |
| Solubility | Soluble in organic solvents, limited in water[6] |

Reactivity and Applications in Organic Synthesis

The primary utility of **diisopropylethylamine trihydrofluoride** stems from its function as a source of nucleophilic fluoride.[3] It is extensively used in fluorination reactions, including the synthesis of alkyl fluorides and the ring-opening of epoxides.[2] The sterically hindered nature of the diisopropylethylamine cation makes it a poor nucleophile, which prevents it from competing in substitution reactions, a common issue with less hindered amine-HF complexes. [1]

Key Applications:

- **Nucleophilic Fluorination:** It serves as an effective reagent for introducing fluorine into organic molecules via nucleophilic substitution of leaving groups like halides and sulfonates. [3]
- **Amide Coupling:** The parent base, diisopropylethylamine, is a staple in amide bond formation, and the trihydrofluoride salt can also be involved in processes requiring a hindered base.[2][8]

- Synthesis of N-Trifluoromethyl (N-CF₃) Amines: This reagent is valuable in the synthesis of N-CF₃ secondary amines, which are of significant interest in medicinal chemistry.[3]
- Fluorodehydroxylation: In combination with other reagents, it can be used for the conversion of alcohols into their corresponding alkyl fluorides.[3]

The steric bulk of the diisopropylethylamine component can influence the stereochemistry of fluorination reactions, potentially allowing for selective reactions at less sterically hindered sites.[9]

Experimental Protocols

1. Synthesis of Diisopropylethylamine Trihydrofluoride

The synthesis of **diisopropylethylamine trihydrofluoride** is achieved through the reaction of diisopropylethylamine with hydrofluoric acid.[2][10]

- Protocol: In a suitable reaction vessel, diisopropylethylamine is dissolved in a solvent. Hydrogen fluoride is then carefully added to the solution under controlled temperature conditions. The hydrofluoric acid acts as a protonating agent, leading to the formation of the trihydrofluoride salt.[2][11] Due to the highly corrosive nature of hydrofluoric acid, this procedure must be conducted with extreme caution, utilizing appropriate personal protective equipment and in a well-ventilated fume hood.[2]

2. General Protocol for Nucleophilic Fluorination (e.g., Halide Exchange)

This protocol outlines a general procedure for substituting a halide with a fluoride using **diisopropylethylamine trihydrofluoride**.

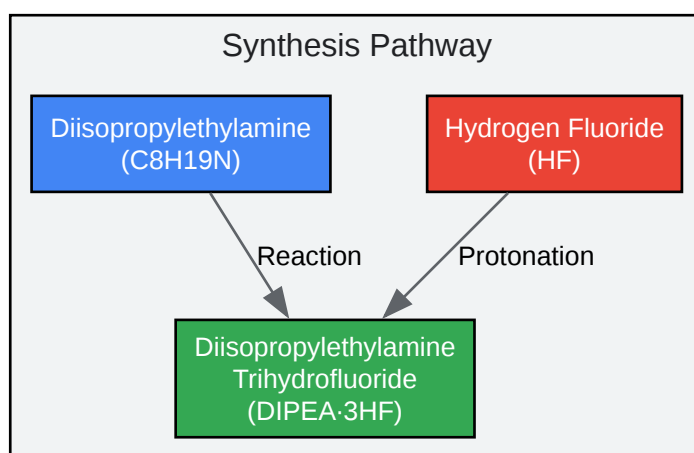
- Protocol: A solution of the alkyl halide substrate is prepared in a suitable aprotic solvent (e.g., acetonitrile). **Diisopropylethylamine trihydrofluoride** is then added to the reaction mixture. The reaction is typically stirred at room temperature or heated as necessary to drive the reaction to completion. The progress of the reaction can be monitored by techniques such as TLC or GC-MS. Upon completion, the reaction mixture is worked up to isolate the fluorinated product. This may involve quenching the reaction, extraction, and purification by chromatography.

Safety and Handling

Diisopropylethylamine trihydrofluoride is a hazardous chemical and must be handled with stringent safety precautions.[12]

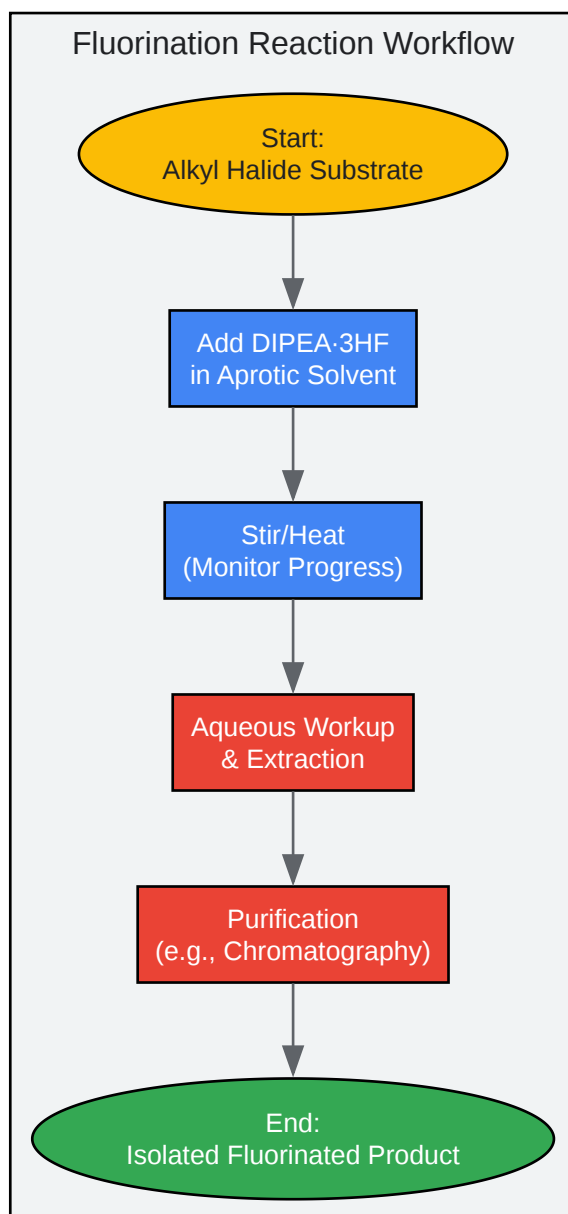
- Hazards: It is classified as fatal if swallowed, in contact with skin, or if inhaled.[12][13] It causes severe skin burns and eye damage and is a flammable liquid and vapor.[12]
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, protective clothing, and eye/face protection (safety goggles and face shield).[12] Work should be conducted in a well-ventilated fume hood.[3]
- Storage: Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[4][12] The container should be tightly closed and made of a material resistant to corrosion by fluorides.[4]
- Spill and Waste Management: In case of a spill, evacuate the area and ensure adequate ventilation. Absorb the spill with an inert material. Waste must be neutralized and disposed of according to local environmental regulations.[3] Due to the presence of hydrofluoric acid, specialized neutralization agents like calcium carbonate may be required.[3]

Visualizations



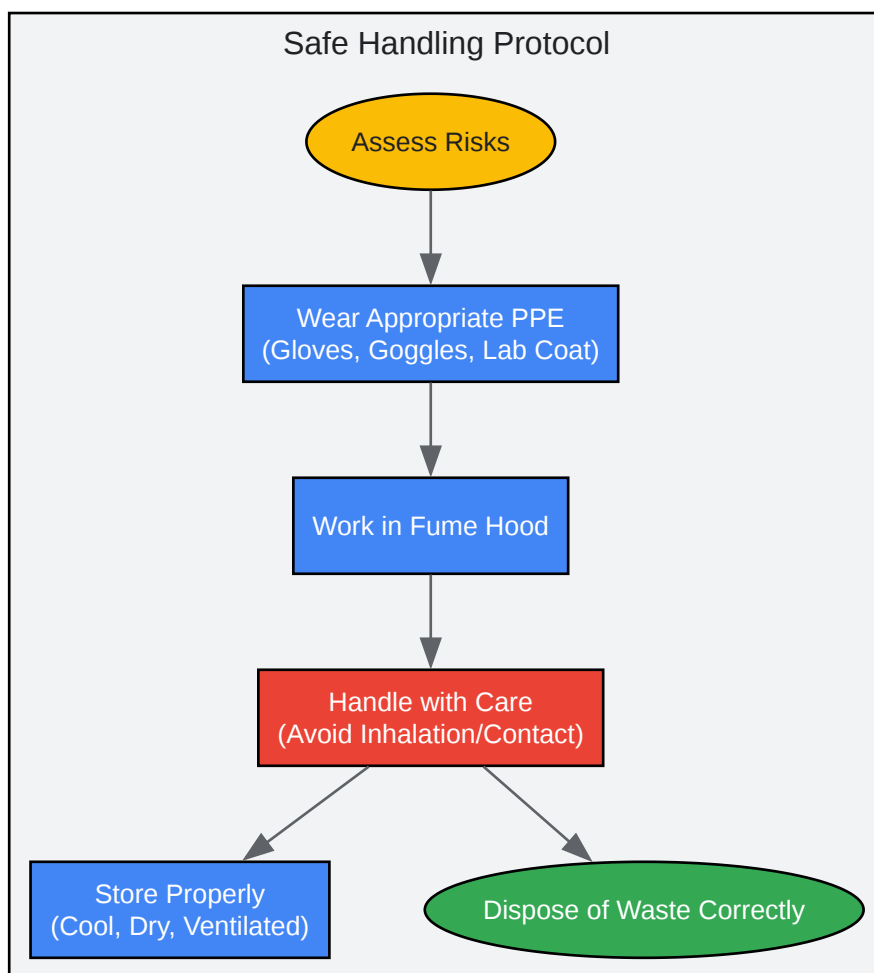
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Caption: Synthesis of **Diisopropylethylamine Trihydrofluoride**.



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Caption: General workflow for a nucleophilic fluorination reaction.



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Caption: Key steps for the safe handling of DIPEA·3HF.

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